

# 1-decanethiol safety data sheet (SDS) and handling precautions

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## Compound of Interest

Compound Name: 1-Decanethiol

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## A Technical Guide to the Safe Handling of 1-Decanethiol

Prepared for: Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data and handling precautions for **1-decanethiol** (CAS No. 143-10-2). The information is compiled from various Safety Data Sheets (SDS) and chemical safety resources to ensure a high standard of accuracy and relevance for laboratory and industrial settings.

## Chemical Identification and Physical Properties

**1-Decanethiol**, also known as decyl mercaptan, is a colorless liquid with a strong, characteristic unpleasant odor.<sup>[1][2]</sup> It is primarily used in scientific research and development, particularly in the study of self-assembled monolayers and to modify gold electrode surfaces in field-effect transistors (FETs).<sup>[3][4]</sup>

Table 1: Physical and Chemical Properties of **1-Decanethiol**

Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>22</sub> S or CH <sub>3</sub> (CH <sub>2</sub> ) <sub>9</sub> SH	[1][5]
Molecular Weight	174.35 g/mol	[1][5]
Appearance	Colorless liquid	[2][6]
Odor	Strong, characteristic, unpleasant	[1][2][6]
Melting Point	-26 °C / -14.8 °F	[5][6]
Boiling Point	237 - 241 °C / 458.6 - 465 °F	[2][6][7]
Flash Point	98 - 109.4 °C / 208.4 - 229 °F (Closed Cup)	[1][2][6]
Density	0.824 - 0.843 g/cm <sup>3</sup> at 20-25 °C	[5][6]
Vapor Pressure	0.03 mmHg - 23 hPa at 20 °C	[1][6]
Vapor Density	6.0 (Air = 1)	[1][8]
Solubility	Insoluble in water	[1][2][8]
Autoignition Temp.	Not available	[8]

## Hazard Identification and Classification

**1-Decanethiol** is classified as a hazardous chemical. The primary hazards include serious eye damage, skin corrosion/irritation, and potential respiratory irritation.[3][6] It is also noted to be very toxic to aquatic life.[9]

Table 2: GHS Hazard Classification for **1-Decanethiol**

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1C / 2	H314: Causes severe skin burns and eye damage / H315: Causes skin irritation.[1]
Serious Eye Damage/Irritation	1 / 2A	H318: Causes serious eye damage / H319: Causes serious eye irritation.[1][3]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.[1][3]
Hazardous to the Aquatic Environment, Acute Hazard	1	H400: Very toxic to aquatic life. [1]

Note: The final classification may vary between suppliers.

NFPA 704 Rating (Estimated):

- Health: 3 (Indicates serious or permanent injury)
- Flammability: 2 (Must be moderately heated before ignition can occur)
- Instability: 0 (Normally stable)

## Handling Precautions and Storage

Proper handling and storage are critical to minimize the risks associated with **1-decanethiol**.

Handling:

- Work in a well-ventilated area, preferably under a properly operating chemical fume hood.[3][10]
- Avoid breathing vapor or mist.[10][11]
- Avoid contact with eyes, skin, and clothing.[10][11]

- All equipment used when handling the product must be grounded to prevent static discharge. [1][12]
- Keep away from heat, sparks, open flames, and other ignition sources. [7][12]
- Handle under a dry, inert gas as the product is air-sensitive. [3]

#### Storage:

- Store in a cool, dry, and well-ventilated place. [3][6]
- Keep containers tightly sealed to prevent leakage and exposure to air. [3][11]
- Store separately from strong oxidants, strong bases, alkali metals, and nitric acid. [1][2][12]
- Store locked up. [6]

## Exposure Controls and Personal Protective Equipment

Engineering controls and personal protective equipment (PPE) are essential to prevent exposure.

Table 3: Occupational Exposure Limits

Organization	Limit	Value
NIOSH (REL)	Ceiling (15-min)	C 0.5 ppm (3.6 mg/m <sup>3</sup> ) [2]
OSHA (PEL)	None established	none [2]

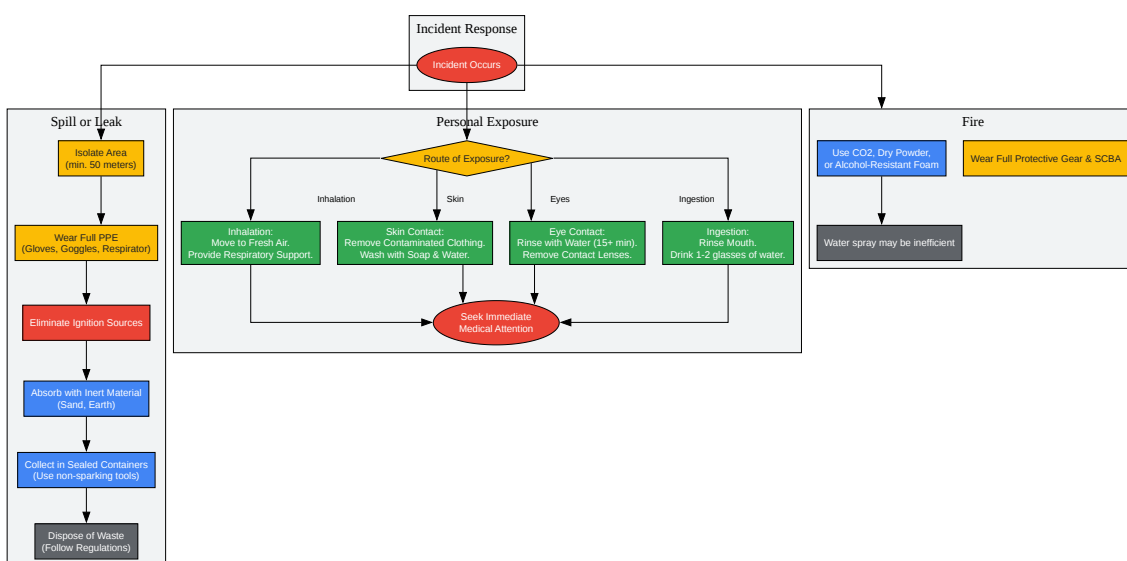
#### Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly sealed safety goggles or a face shield. [3][6]
- Skin Protection: Wear impervious gloves (check manufacturer data for compatibility) and protective work clothing to prevent skin contact. [3][6]

- Respiratory Protection: If engineering controls are insufficient, use a NIOSH-approved respirator with multi-purpose combination (US) or type ABEK (EN 14387) cartridges. A risk assessment is necessary to determine the appropriate level of respiratory protection.[2][3]

## Emergency Procedures and First Aid

A clear and practiced emergency plan is crucial. The following diagram outlines the general workflow for responding to incidents involving **1-decanethiol**.



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Workflow for Emergency Response to **1-Decanethiol** Incidents.

## First-Aid Measures:

- Inhalation: Move the exposed person to fresh air at once. If breathing has stopped, perform artificial respiration. Keep the person warm and at rest and seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- Skin Contact: Immediately wash the contaminated skin with soap and plenty of water for at least 15 minutes.[\[1\]](#)[\[6\]](#) Remove contaminated clothing. If irritation persists, call a physician.[\[6\]](#)
- Eye Contact: Immediately wash (irrigate) the eyes with large amounts of water for at least 15 minutes, occasionally lifting the lower and upper lids.[\[1\]](#)[\[6\]](#) Remove contact lenses if possible. Get medical attention immediately.[\[1\]](#)[\[6\]](#)
- Ingestion: Rinse mouth with water and then drink plenty of water.[\[6\]](#)[\[7\]](#) Do not induce vomiting. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)

## Fire-Fighting Measures:

- Suitable Extinguishing Media: Use carbon dioxide (CO<sub>2</sub>), dry powder, water spray, or alcohol-resistant foam.[\[3\]](#)[\[6\]](#)[\[9\]](#)
- Specific Hazards: The substance is combustible.[\[7\]](#) Above 98°C, explosive vapor/air mixtures may be formed.[\[1\]](#)[\[7\]](#) Burning may produce toxic gases, including sulfur oxides (SO<sub>x</sub>) and hydrogen sulfide (H<sub>2</sub>S).[\[3\]](#)[\[6\]](#)
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[3\]](#)[\[6\]](#)

## Accidental Release Measures:

- Personal Precautions: Ensure adequate ventilation and wear appropriate PPE.[\[6\]](#) Eliminate all ignition sources.[\[1\]](#)[\[12\]](#)
- Environmental Precautions: Prevent entry into waterways, sewers, or confined areas.[\[1\]](#)[\[12\]](#)

- Containment: For small spills, absorb with earth, sand, or other non-combustible material.[1][12] For large spills, dike the area far ahead of the liquid spill for later disposal.[1] Use clean, non-sparking tools to collect the absorbed material.[1][12]

## Toxicological and Ecological Information

### Health Effects:

- Routes of Exposure: Inhalation, skin absorption, ingestion, and eye/skin contact.[2][12]
- Symptoms of Exposure: Can cause irritation to the eyes, skin, and respiratory system.[2][8] May cause effects on the central nervous system, leading to symptoms such as confusion, dizziness, headache, drowsiness, nausea, and weakness.[2][7][12] The substance is corrosive to the eyes.[1][7]
- Target Organs: Eyes, skin, respiratory system, and central nervous system.[2][12]

### Ecological Effects:

- **1-Decanethiol** is classified as very toxic to aquatic life, with long-lasting effects.[9] It should not be released into the environment.[6]

## Note on Experimental Protocols

The quantitative data presented in this guide and in Safety Data Sheets are derived from standardized experimental methods, often following guidelines set by organizations like the Organisation for Economic Co-operation and Development (OECD) or ASTM International. While the specific reports for **1-decanethiol** are not publicly available, the methodologies are well-established.

- Flash Point: Typically determined using a method like the ASTM D93 Pensky-Martens Closed Cup Test. In this procedure, a sample is heated in a closed cup at a controlled rate. An ignition source is periodically introduced into the vapor space until a flash is observed, which is recorded as the flash point.[6][9][13]
- Acute Dermal/Eye Irritation/Corrosion: These are assessed using protocols such as OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion) and OECD Test Guideline 405 (Acute



Eye Irritation/Corrosion).[1][10][11][12] These tests involve applying the substance to the skin or eye of an animal (typically a rabbit) and scoring the resulting lesions (e.g., erythema, edema, corneal opacity) over a set observation period to determine the severity and reversibility of the effects.[2][14]

- Acute Toxicity: Dermal toxicity can be evaluated via OECD Test Guideline 402. This involves applying the substance to the skin of animals at various dose levels to determine the concentration that causes mortality (LD50) or other toxic effects.[15][16][17]
- Aquatic Toxicity: Ecotoxicity is often measured with tests like OECD Test Guideline 202 (Daphnia sp., Acute Immobilisation Test), which determines the concentration of a substance that immobilizes 50% of the test organisms (EC50) over a 48-hour period.[7][8][18]

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